

# An In-Depth Technical Guide to 1233B (CAS Number: 34668-61-6)

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## Compound of Interest

Compound Name: 1233B

Cat. No.: B12441511

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## Abstract

**1233B**, also known by the designation L-660282, is a fungal metabolite isolated from *Scopulariopsis* sp.[1]. Chemically, it is 12-Hydroxy-13-(hydroxymethyl)-3,5,7-trimethyl-2,4-tetradecadiene-1,14-dioic acid, with the molecular formula  $C_{18}H_{30}O_6$  and a molecular weight of 342.43 g/mol [2][3]. It is structurally characterized as the hydroxy-acid and open-ring derivative of the antibiotic 1233A (also known as L-659,699 or hymeglusin)[1][4][5]. While its precursor, 1233A, is a known potent inhibitor of 3-hydroxy-3-methylglutaryl-coenzyme A (HMG-CoA) synthase, **1233B** itself has been reported to lack this inhibitory activity[4]. This guide provides a comprehensive overview of the available technical data on **1233B**, including its chemical properties and biological context.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **1233B** is presented in Table 1. This data is essential for its handling, formulation, and experimental use.

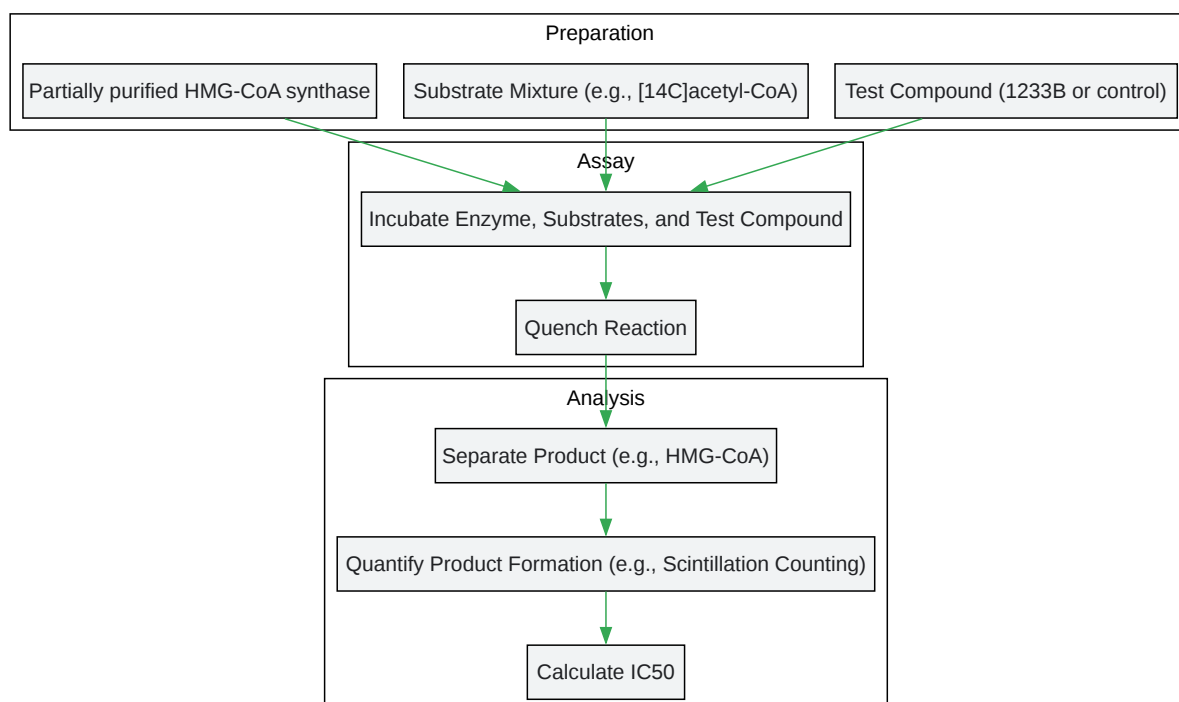
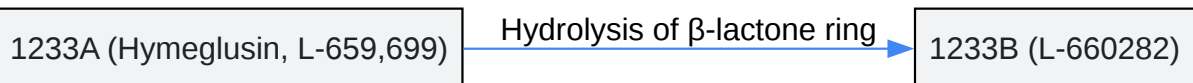
Property	Value	Reference
CAS Number	34668-61-6	[2]
Molecular Formula	C <sub>18</sub> H <sub>30</sub> O <sub>6</sub>	[2]
Molecular Weight	342.43 g/mol	[2][3]
Alternate Names	L-660282, 12-Hydroxy-13-(hydroxymethyl)-3,5,7-trimethyl-2,4-tetradecadiene-1,14-dioic acid	[1][2]
Appearance	Off-white solid	[1]
Solubility	Soluble in DMSO, ethanol, or methanol	[1]
Purity	≥95% (HPLC)	[1]
Storage	Long-term storage at -20°C is recommended. Stable for at least 3 years under these conditions. Short-term storage can be at +4°C.	[1]

## Biological Context and Activity

### Relationship to 1233A (Hymeglusin)

**1233B** is the diacid formed by the hydrolysis of the β-lactone ring of the antibiotic 1233A (hymeglusin)[1][4]. This structural relationship is critical to understanding its biological properties, or lack thereof, in certain contexts.

Logical Relationship: 1233A to **1233B**



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- To cite this document: BenchChem. [An In-Depth Technical Guide to 1233B (CAS Number: 34668-61-6)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12441511#1233b-cas-number-34668-61-6]

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